

Minimum Inhibitory Concentration (MIC) of "Benzamide, 2,2'-dithiobis[N-methyl-"

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Compound of Interest

Benzamide,2,2'-dithiobis[Nmethyl
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Application Notes and Protocols for Benzamide, 2,2'-dithiobis[N-methyl-]

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the antimicrobial properties of Benzamide, 2,2'-dithiobis[N-methyl-], a compound with demonstrated microbicidal activity. The information compiled herein, including representative minimum inhibitory concentration (MIC) data for related compounds, detailed experimental protocols for antimicrobial susceptibility testing, and a proposed mechanism of action, is intended to facilitate further research and development of this and structurally similar molecules.

Antimicrobial Activity

Benzamide, 2,2'-dithiobis[N-methyl-] has been identified as a microbicide that shows antimicrobial properties, notably against Micrococcus luteus. Its chemical structure, featuring a disulfide bond linking two N-methylbenzamide moieties, is crucial for its biological activity. The disulfide bond is believed to participate in redox reactions that can interfere with cellular processes of microorganisms. While specific MIC values for a broad range of pathogens are not readily available in the literature, data for structurally related benzamide derivatives suggest a potential for broad-spectrum antimicrobial efficacy.



Data Presentation: Minimum Inhibitory Concentration (MIC)

Due to the limited availability of specific MIC data for Benzamide, 2,2'-dithiobis[N-methyl-], the following table summarizes the MIC values for various other benzamide derivatives against a selection of clinically relevant microorganisms. This data is provided to give a representative indication of the potential antimicrobial activity of this class of compounds.

Compound Class	Microorganism	MIC (μg/mL)	Reference Compound(s)
Benzamide Derivatives	Staphylococcus aureus	16 - 64	Bisbenzamidine homodimers[1]
Pseudomonas aeruginosa	16 - 64	Bisbenzamidine homodimers[1]	
Escherichia coli	3.12	N-(4-methylpyridin-2- yl) thiophene-2- carboxamides[2]	_
Bacillus subtilis	6.25	N-(4-methylpyridin-2- yl) thiophene-2- carboxamides[3]	
Disulfide-containing Compounds	Monilinia fructicola (Fungus)	5.92 (EC50)	Allicin-inspired heterocyclic disulfides[4]
Xanthomonas oryzae	1.56 (MIC90)	Allicin-inspired heterocyclic disulfides[4]	

Note: The MIC values presented are for benzamide derivatives and disulfide-containing compounds, not specifically for Benzamide, 2,2'-dithiobis[N-methyl-]. This table is for illustrative purposes to highlight the potential antimicrobial spectrum of this chemical class.



Experimental Protocols: Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

The following is a detailed protocol for determining the MIC of Benzamide, 2,2'-dithiobis[N-methyl-] based on the Clinical and Laboratory Standards Institute (CLSI) guidelines for broth microdilution.[5][6][7]

- 1. Materials:
- Benzamide, 2,2'-dithiobis[N-methyl-]
- · Sterile 96-well microtiter plates
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- · Bacterial or fungal strains to be tested
- Sterile saline or phosphate-buffered saline (PBS)
- Spectrophotometer
- Sterile pipette tips and multichannel pipettor
- Incubator
- 2. Preparation of Test Compound:
- Prepare a stock solution of Benzamide, 2,2'-dithiobis[N-methyl-] in a suitable solvent (e.g., Dimethyl Sulfoxide - DMSO). The concentration of the stock solution should be at least 100 times the highest final concentration to be tested.
- Perform serial twofold dilutions of the stock solution in the appropriate sterile broth medium to achieve a range of concentrations.
- 3. Preparation of Inoculum:



- From a fresh culture (18-24 hours old) of the test microorganism on an appropriate agar plate, select several morphologically similar colonies.
- Transfer the colonies to a tube containing sterile saline or PBS.
- Adjust the turbidity of the microbial suspension to match a 0.5 McFarland standard (approximately 1-2 x 10⁸ CFU/mL for bacteria). This can be done visually or using a spectrophotometer at 625 nm.
- Dilute the adjusted inoculum in the appropriate broth medium to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells of the microtiter plate.
- 4. Broth Microdilution Assay:
- Dispense 50 µL of the appropriate sterile broth into each well of a 96-well microtiter plate.
- Add 50 μL of the serially diluted Benzamide, 2,2'-dithiobis[N-methyl-] to the corresponding wells, resulting in a final volume of 100 μL and the desired test concentrations.
- Include a positive control (broth with inoculum, no compound) and a negative control (broth only) on each plate.
- Add 50 μ L of the prepared microbial inoculum to each well (except the negative control), bringing the final volume to 150 μ L.
- Seal the plates and incubate at the appropriate temperature and duration for the specific microorganism (e.g., 35-37°C for 16-20 hours for most bacteria).
- 5. Interpretation of Results:
- Following incubation, visually inspect the microtiter plates for microbial growth (turbidity).
- The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Mandatory Visualization: Proposed Mechanism of Action

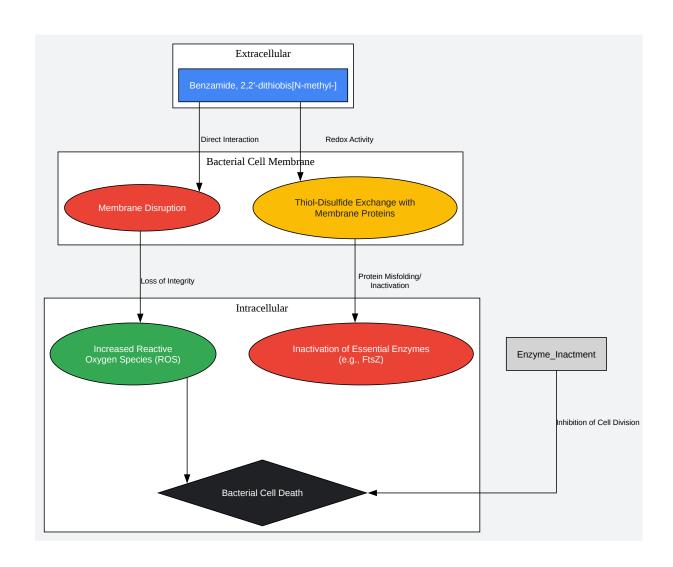


Methodological & Application

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The precise signaling pathway of Benzamide, 2,2'-dithiobis[N-methyl-] has not been fully elucidated. However, based on the known activities of related benzamide and disulfide-containing compounds, a plausible mechanism of action involves the disruption of the bacterial cell membrane and interference with essential cellular processes. The disulfide bond is likely a key pharmacophore that can interact with thiol groups in bacterial proteins, leading to enzyme inactivation and oxidative stress.

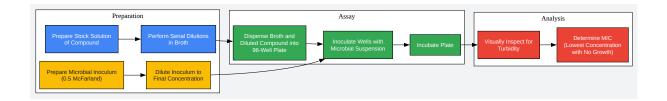




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Caption: Proposed mechanism of action for Benzamide, 2,2'-dithiobis[N-methyl-].





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Caption: Experimental workflow for MIC determination by broth microdilution.

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